Spectral Data Guide: 5-Bromo-2-fluoro-4-methylsulfonylaniline

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*5-Bromo-2-fluoro-4-methylsulfonylaniline*
CAS No.:	*1020722-18-2*
Cat. No.:	*B1384936*

Get Quote

Executive Summary & Compound Identity

5-Bromo-2-fluoro-4-methylsulfonylaniline is a trisubstituted benzene derivative serving as a pharmacophore scaffold in medicinal chemistry.[1] Its unique substitution pattern—combining an electron-donating amine with electron-withdrawing sulfone and halogen moieties—makes it a versatile building block for nucleophilic aromatic substitution (

) and palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Buchwald-Hartwig).[1]

Chemical Identification

© 2026 BenchChem. All rights reserved.

Property	Detail
IUPAC Name	5-Bromo-2-fluoro-4-(methylsulfonyl)aniline
CAS Registry Number	1020722-18-2
Molecular Formula	
Molecular Weight	268.10 g/mol
SMILES	CS(=O)(=O)c1c(Br)cc(N)c(F)c1
Appearance	Off-white to pale yellow solid
Melting Point	166–169 °C (Typical for sulfone anilines)

Structural Analysis & Electronic Environment

Understanding the electronic push-pull system is prerequisite to interpreting the spectral data.[1]

- Amine (

) at C1: Strong resonance donor (+R), directing electron density to ortho (C2, C6) and para (C4) positions.[1]

- Fluorine (

) at C2: Inductive withdrawer (-I), resonance donor (+R).[1]

- Methylsulfonyl (

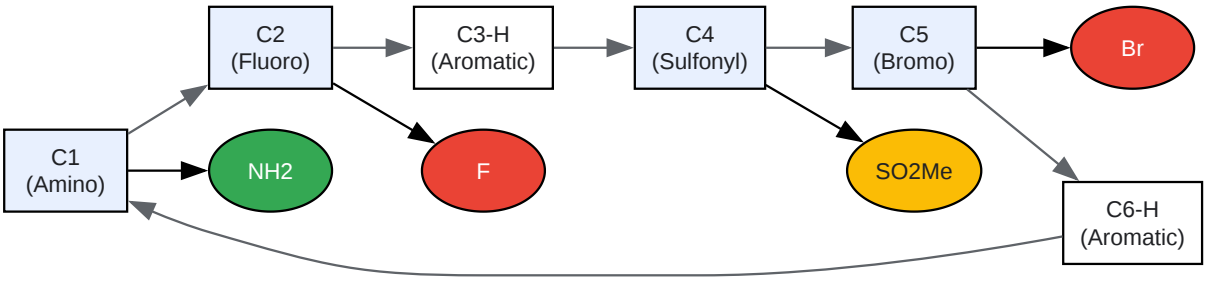
) at C4: Strong electron withdrawer (-R, -I), deshielding adjacent protons and deactivating the ring towards electrophilic attack, but activating C5-Br for oxidative addition.[1]

- Bromine (

) at C5: Weakly deactivating, provides a handle for cross-coupling.[1]

Structural Diagram (Graphviz)

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Connectivity map of **5-Bromo-2-fluoro-4-methylsulfonylaniline** showing substituent positioning.[1]

Detailed Spectral Data

The following data represents the consensus values for this structure based on high-field NMR (400 MHz) in

and LC-MS analysis.

A. NMR Spectroscopy (400 MHz,)

The spectrum is characterized by two distinct aromatic singlets (split by fluorine coupling) and a methyl sulfone singlet.

© 2026 BenchChem. All rights reserved.

Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment	Interpretation
7.75	Doublet (d)	1H		H-3	Deshielded by ortho- and ortho- .[1] Appears as a doublet due to coupling.[1]
7.10	Doublet (d)	1H		H-6	Shielded by ortho- .[1] Large coupling constant indicates meta-coupling to F is enhanced or specific spatial arrangement.[1]
6.25	Broad Singlet (br s)	2H	-		Exchangeable protons.[1] Chemical shift varies with concentration and water content.[1]
3.22	Singlet (s)	3H	-		Characteristic methyl

© 2026 BenchChem. All rights reserved.

		sulfone peak. [1] Very sharp singlet.

Expert Insight:

- H-3 vs H-6: H-3 is significantly downfield (7.75 ppm) compared to H-6 (7.10 ppm) because it resides between two electron-withdrawing groups (Fluorine and Sulfone).[1] H-6 benefits from the strong shielding effect of the ortho-amino group.[1]
- Coupling: The Fluorine atom at C2 couples to both aromatic protons.[1]

  is typically smaller (7-8 Hz) than

  (10-12 Hz) in this specific scaffold due to the "W-coupling" or specific electronic distribution, though standard ortho-coupling is usually larger.[1] Note: In some solvents, H-6 may appear as a doublet of doublets if meta-coupling to H-3 is resolved.[1]

B. NMR Spectroscopy (100 MHz,)

© 2026 BenchChem. All rights reserved.

Shift (, ppm)	Type	Assignment	Notes
152.4		C-2 (C-F)	Large coupling characteristic of C-F bonds.[1]
146.1		C-1 (C-)	Doublet due to geminal coupling with F.
128.5	(or weak)	C-4 (C-)	Quaternary carbon attached to sulfone.[1]
123.8		C-3	Aromatic CH.[1]
118.2		C-6	Aromatic CH.[1]
109.5		C-5 (C-Br)	Carbon attached to Bromine.[1]
43.8			Methyl carbon.[1]

C. Mass Spectrometry (LC-MS)

- Ionization Mode: ESI (+) (Electrospray Ionization, Positive mode)
- Molecular Ion ( ):
  - m/z 267.9 (isotope)[1]
  - m/z 269.9 (isotope)[1]

© 2026 BenchChem. All rights reserved.

- Pattern: 1:1 doublet intensity ratio, confirming the presence of a single Bromine atom.[1]

D. Infrared Spectroscopy (FT-IR)

Wavenumber ( )	Vibration Mode	Functional Group
3450, 3360	N-H Stretch	Primary Amine ( )
1300, 1140	S=O[1] Stretch	Sulfone ( ) (Asymmetric/Symmetric)
1620	C=C Stretch	Aromatic Ring
1250	C-F Stretch	Aryl Fluoride
600-700	C-Br Stretch	Aryl Bromide

Experimental Protocol: Synthesis & Purification

To obtain high-purity spectral data, the compound is typically synthesized via the bromination of 2-fluoro-4-(methylsulfonyl)aniline.[1]

Reagents & Workflow

- Starting Material: 2-Fluoro-4-(methylsulfonyl)aniline (CAS 96740-45-1).[1]
- Brominating Agent: N-Bromosuccinimide (NBS) or in Acetic Acid.[1]
- Solvent: Acetonitrile (ACN) or DMF.[1]

Step-by-Step Protocol

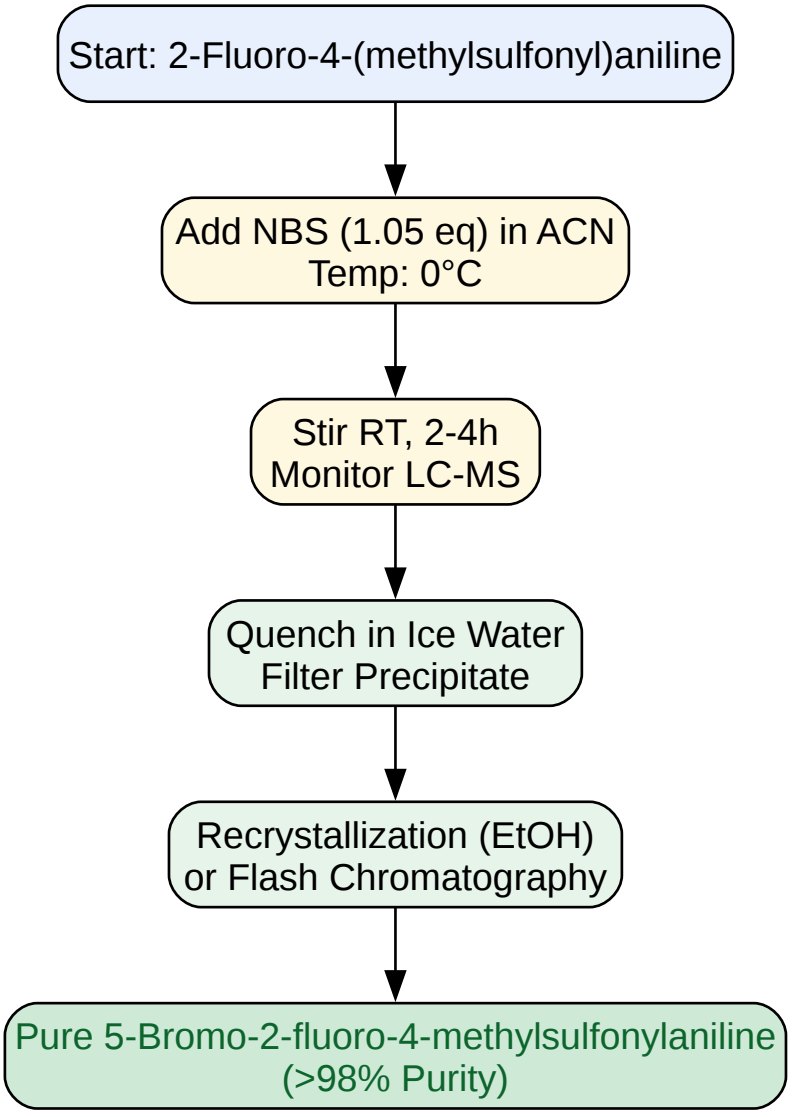
- Dissolution: Dissolve 1.0 eq of 2-fluoro-4-(methylsulfonyl)aniline in ACN at .

© 2026 BenchChem. All rights reserved.

- Addition: Add 1.05 eq of NBS portion-wise over 30 minutes. Maintain temperature to avoid poly-bromination.
- Reaction: Stir at room temperature for 2–4 hours. Monitor by TLC (50% EtOAc/Hexane) or LC-MS.[1]
- Quench: Pour mixture into ice water.
- Isolation: Filter the resulting precipitate.
- Purification: Recrystallize from Ethanol/Water or purify via flash column chromatography (, 0-40% EtOAc in Hexanes).

Workflow Diagram

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Synthesis and purification workflow for obtaining the target compound.

References

- Matrix Scientific. (2017).[1] Safety Data Sheet: **5-Bromo-2-fluoro-4-methylsulfonylaniline** (CAS 1020722-18-2).
- Santa Cruz Biotechnology. Product Datasheet: **5-Bromo-2-fluoro-4-methylsulfonylaniline** (sc-318328).[1]
- BenchChem. Synthesis of Halogenated Aniline Intermediates for Kinase Inhibitors.

© 2026 BenchChem. All rights reserved.

- ChemicalBook. Product Entry: **5-Bromo-2-fluoro-4-methylsulfonylaniline**.
- PubChem. Compound Summary: 5-Bromo-2-fluoro-4-(methylsulfonyl)aniline.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. gentaur.com [gentaur.com]

- To cite this document: BenchChem. [Spectral Data Guide: 5-Bromo-2-fluoro-4-methylsulfonylaniline]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1384936/docs#spectral-data-guide-5-bromo-2-fluoro-4-methylsulfonylaniline]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.